

In-Depth Technical Guide to the Chemical Properties of 3-Methyloct-6-enal

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Methyloct-6-enal

Cat. No.: B15492191

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methyloct-6-enal**, an unsaturated aldehyde. Due to the limited availability of direct experimental data for this specific compound, this guide incorporates data from structurally similar compounds to provide estimations for its physicochemical and spectroscopic characteristics. It also outlines general experimental protocols for the synthesis, purification, and analysis of unsaturated aldehydes, and discusses their typical biological activities and safety considerations. This document aims to serve as a valuable resource for professionals in research and drug development who are interested in the properties and potential applications of **3-Methyloct-6-enal** and related compounds.

Chemical and Physical Properties

Direct experimental data for the physicochemical properties of **3-Methyloct-6-enal** are not readily available in the literature. Therefore, the following table includes computed properties from reputable chemical databases, which serve as valuable estimates. For context, experimental data for a structurally similar C9 aldehyde, Nonanal (Aldehyde C-9), is also provided.

Property	3-Methyloct-6-enal (Computed)	Nonanal (Experimental)	Reference
Molecular Formula	C ₉ H ₁₆ O	C ₉ H ₁₈ O	[1]
Molecular Weight	140.22 g/mol	142.24 g/mol	[1]
Boiling Point	Not available	190-192 °C	
Melting Point	Not available	-18 °C	
Density	Not available	0.827 g/cm ³ at 25 °C	[2]
Solubility	Not available	Insoluble in water; soluble in organic solvents	
XLogP3	2.3	3.4	
Topological Polar Surface Area	17.1 Å ²	17.1 Å ²	[1]
Flash Point	Not available	63 °C	[3]
Refractive Index	Not available	1.421 - 1.426 @ 20°C	[2]

Spectroscopic Data

Detailed experimental spectra for **3-Methyloct-6-enal** are not publicly available. However, based on the known spectroscopic characteristics of unsaturated aldehydes, the following provides an expected profile for this compound.[4][5][6][7][8][9]

¹H NMR Spectroscopy

The proton NMR spectrum of **3-Methyloct-6-enal** is expected to show characteristic signals for the aldehydic proton, olefinic protons, and various aliphatic protons.

Protons	Expected Chemical Shift (ppm)	Expected Multiplicity
Aldehydic proton (-CHO)	9.4 - 9.8	Triplet
Olefinic protons (-CH=CH-)	5.3 - 5.5	Multiplet
Methine proton (-CH(CH ₃)-)	~2.2	Multiplet
Methylene protons adjacent to C=O	~2.4	Multiplet
Other methylene protons	1.2 - 2.1	Multiplets
Methyl protons (-CH ₃)	0.9 - 1.1	Doublet and Triplet

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the different carbon environments within the molecule.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Carbon	Expected Chemical Shift (ppm)
Carbonyl carbon (C=O)	190 - 205
Olefinic carbons (-C=C-)	120 - 140
Methine carbon (-C(CH ₃)-)	30 - 40
Methylene carbons	20 - 40
Methyl carbons (-CH ₃)	10 - 20

Infrared (IR) Spectroscopy

The IR spectrum of **3-Methyloct-6-enal** will be characterized by the presence of strong absorptions corresponding to the carbonyl and carbon-carbon double bonds.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Functional Group	Expected Absorption Range (cm ⁻¹)	Intensity
C=O stretch (aldehyde)	1710 - 1685	Strong
C-H stretch (aldehyde)	2830 - 2695	Medium (often two bands)
C=C stretch (alkene)	1650 - 1600	Medium to Weak
=C-H bend (alkene)	1000 - 650	Strong
C-H stretch (alkane)	2960 - 2850	Strong

Mass Spectrometry

The mass spectrum of **3-Methyloct-6-enal** is expected to show a molecular ion peak and characteristic fragmentation patterns for aldehydes, including α -cleavage and McLafferty rearrangement.^{[7][9]}

Fragmentation	Expected m/z
Molecular Ion [M] ⁺	140
Loss of H radical [M-1] ⁺	139
Loss of ethyl radical [M-29] ⁺	111
Loss of propyl radical [M-43] ⁺	97
McLafferty rearrangement	58

Experimental Protocols

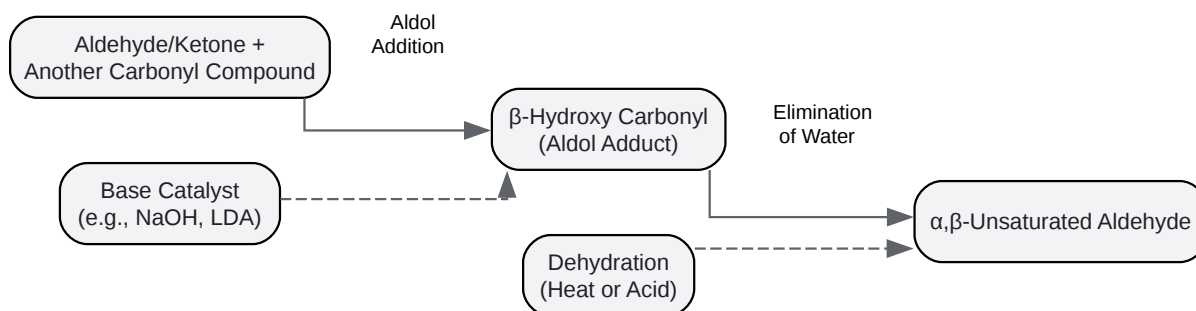
While specific protocols for **3-Methyloct-6-enal** are not detailed in the literature, general methodologies for the synthesis, purification, and characterization of unsaturated aldehydes are well-established.

Synthesis of Unsaturated Aldehydes

A common method for the synthesis of α,β -unsaturated aldehydes is the aldol condensation reaction, followed by dehydration. Other methods include oxidation of allylic alcohols and

Wittig-type reactions.[14][15][16]

General Workflow for Aldol Condensation Synthesis



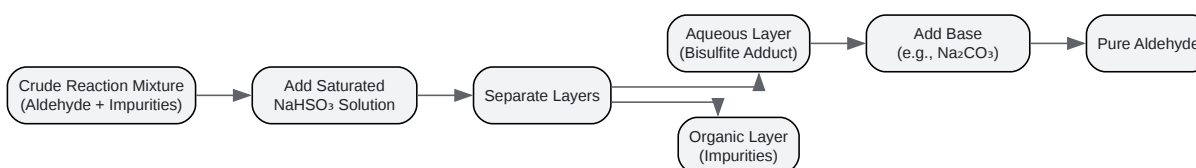
[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of α,β-unsaturated aldehydes via aldol condensation.

Purification Protocol: Bisulfite Extraction

A standard method for purifying aldehydes from reaction mixtures involves extraction with a saturated sodium bisulfite solution. The aldehyde forms a water-soluble adduct, which can be separated from non-aldehydic organic impurities. The aldehyde can then be regenerated by treatment with a base.[1][17][18]

Bisulfite Extraction Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of aldehydes using bisulfite extraction.

Characterization

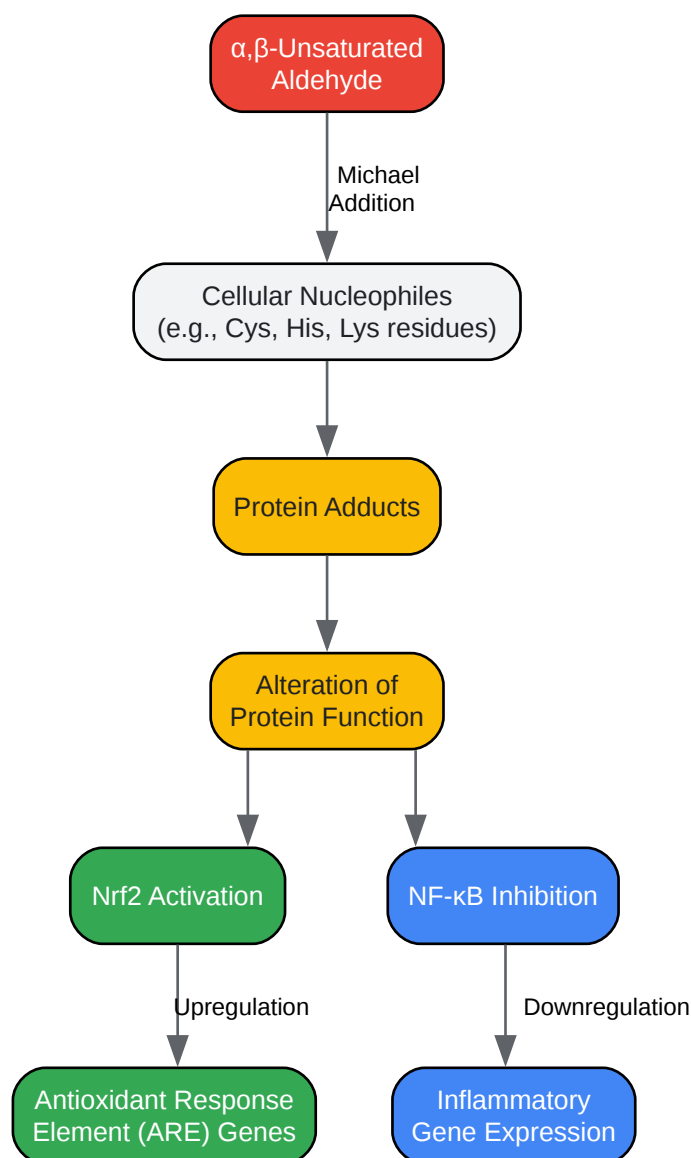
The purified aldehyde is typically characterized using a combination of the spectroscopic methods detailed in Section 2 (NMR, IR, Mass Spectrometry) and chromatographic techniques such as Gas Chromatography (GC) for purity assessment.

Biological Activity and Signaling Pathways

Specific biological activities and signaling pathways for **3-Methyloct-6-enal** have not been reported. However, as an α,β -unsaturated aldehyde, it is expected to exhibit biological activities common to this class of compounds. These compounds are known to be reactive electrophiles that can form covalent adducts with nucleophilic cellular macromolecules, such as proteins and DNA.^[19] This reactivity is the basis for both their biological signaling roles and their potential toxicity.

Unsaturated aldehydes are involved in processes such as oxidative stress, inflammation, and cell signaling. For instance, they can modulate the activity of transcription factors like Nrf2 and NF- κ B. The fungicidal activity of some C9 unsaturated aldehydes has also been reported.^[20]

General Signaling Pathway of α,β -Unsaturated Aldehydes



[Click to download full resolution via product page](#)

Caption: Generalized signaling pathway for α,β -unsaturated aldehydes.

Safety and Handling

Unsaturated aldehydes, particularly volatile ones, should be handled with care in a well-ventilated area or fume hood.[21][22][23] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is essential.

GHS Hazard Classification for Unsaturated Aldehydes (General):

The GHS classification for specific unsaturated aldehydes can vary, but they are generally considered hazardous.^{[24][25][26][27]}

- Flammable liquids
- Acute toxicity (oral, dermal, inhalation)
- Skin corrosion/irritation
- Serious eye damage/eye irritation
- Skin sensitization
- Specific target organ toxicity

Always consult the specific Safety Data Sheet (SDS) for the compound being used for detailed safety and handling information.

Conclusion

While direct experimental data for **3-Methyloct-6-enal** is scarce, this guide provides a robust, data-driven overview of its expected chemical properties and behavior based on established chemical principles and data from analogous compounds. The provided experimental frameworks for synthesis, purification, and analysis, along with the discussion of potential biological activities and safety precautions, offer a solid foundation for researchers and professionals working with this and other unsaturated aldehydes. Further experimental investigation is warranted to definitively characterize the properties and biological functions of **3-Methyloct-6-enal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]

- 2. nonanal (aldehyde C-9), 124-19-6 [thegoodscentscompany.com]
- 3. scribd.com [scribd.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 11. cdnsciencepub.com [cdnsciencepub.com]
- 12. web.mnstate.edu [web.mnstate.edu]
- 13. cdnsciencepub.com [cdnsciencepub.com]
- 14. mdpi.com [mdpi.com]
- 15. Synthesis of α,β -unsaturated ketones from alkynes and aldehydes over H β zeolite under solvent-free conditions - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 16. Synthesis of α,β -unsaturated carbonyl compounds via a visible-light-promoted organocatalytic aerobic oxidation - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 17. researchgate.net [researchgate.net]
- 18. Separation of Aldehydes and Reactive Ketones from Mixtures Using a Bisulfite Extraction Protocol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Identification of C9-C11 unsaturated aldehydes as prediction markers of growth and feed intake for non-ruminant animals fed oxidized soybean oil - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. chemstock.ae [chemstock.ae]
- 22. The Proper Storage and Handling of Volatile Analytical Standards [sigmaaldrich.com]
- 23. editverse.com [editverse.com]
- 24. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 25. GHS Classification Summary - PubChem [pubchem.ncbi.nlm.nih.gov]

- 26. sitem.herts.ac.uk [sitem.herts.ac.uk]
- 27. mu.edu.sa [mu.edu.sa]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Chemical Properties of 3-Methyloct-6-enal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15492191#what-are-the-chemical-properties-of-3-methyloct-6-enal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com